

Application Notes and Protocols: **trans-1,2-Dibromocyclohexane** as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: ***trans-1,2-Dibromocyclohexane***

Cat. No.: **B146542**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **trans-1,2-dibromocyclohexane** as a versatile starting material in the synthesis of pharmaceutical intermediates and active pharmaceutical ingredients (APIs). Detailed experimental protocols for key transformations and a summary of relevant quantitative data are presented.

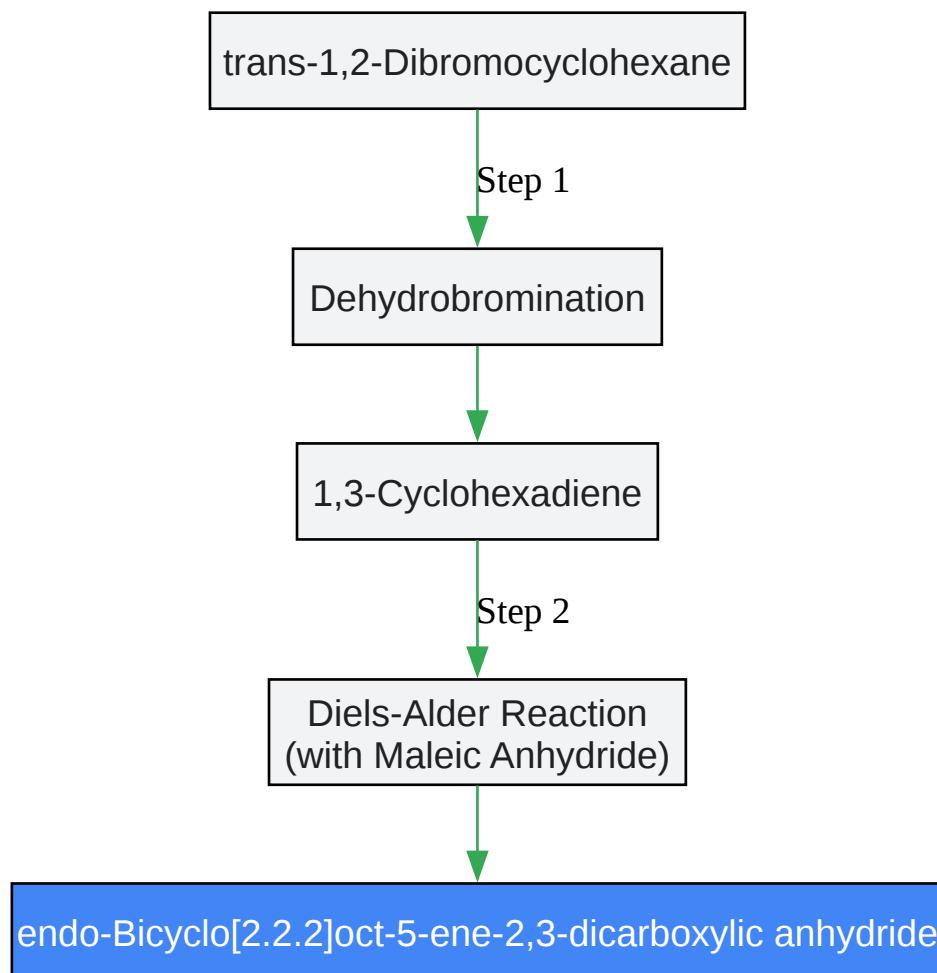
Introduction

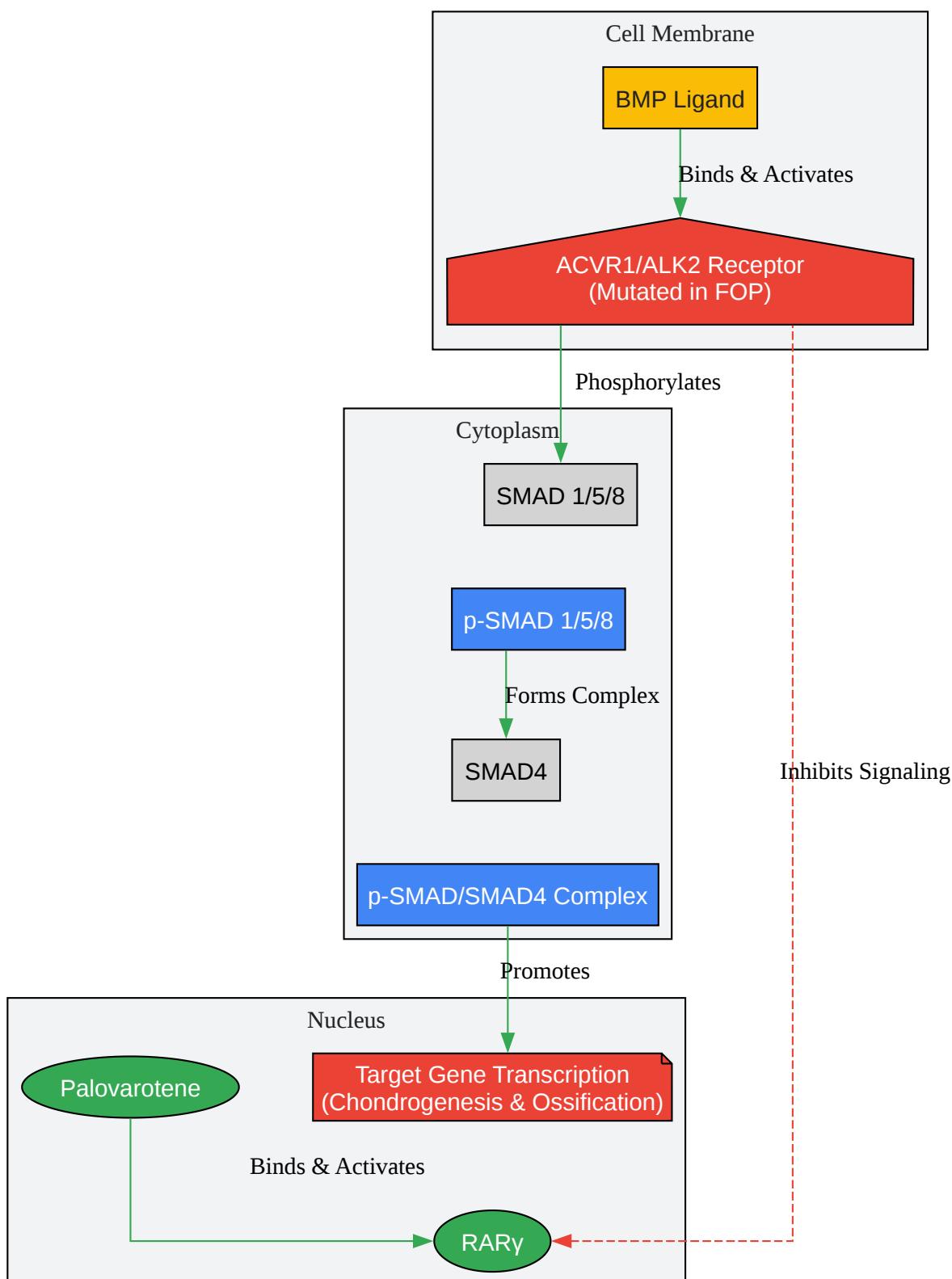
trans-1,2-Dibromocyclohexane is a readily available and cost-effective halogenated cycloalkane. Its stereochemistry and reactive bromine atoms make it a valuable precursor for the introduction of the cyclohexane scaffold into complex molecules. This is particularly relevant in the synthesis of APIs where the cyclohexane moiety can impart desirable pharmacokinetic properties such as improved metabolic stability and oral bioavailability. While not a direct precursor to the well-known anticonvulsant carbamazepine, its derivatives can serve as building blocks for a range of pharmaceuticals. This document details a synthetic pathway from **trans-1,2-dibromocyclohexane** to a key intermediate, endo-bicyclo[2.2.2]oct-5-ene-2,3-dicarboxylic anhydride, which is a versatile scaffold for the synthesis of various compounds, including the retinoic acid receptor gamma (RAR γ) agonist, Palovarotene.

Application: Synthesis of a Bicyclic Pharmaceutical Intermediate

A primary application of **trans-1,2-dibromocyclohexane** in pharmaceutical synthesis is its conversion to 1,3-cyclohexadiene, a key diene for Diels-Alder reactions. This cycloaddition reaction provides a powerful method for the construction of complex polycyclic systems present in numerous biologically active molecules.

Logical Workflow for the Synthesis of a Bicyclic Intermediate





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